

ash deposition rate different SO₃ NH₃ ratios

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Compound Focus: Ammonium bisulfate

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The SO₃-NH₃ Reaction and Ash Deposition

The core mechanism influencing ash deposition in systems where SO₃ and NH₃ are both present is the formation of **ammonium bisulfate (ABS)** [1].

- **Formation and Impact:** In flue gases, SO₂ is first oxidized to SO₃. This SO₃ then reacts with ammonia (used as a reducing agent in NO_x control systems) and water vapor to form ABS [1]. This substance is particularly problematic because it is highly sticky and corrosive.
- **Effect on Deposition:** ABS deposits readily on surfaces like air preheaters and catalysts, leading to **blockage, reduced equipment efficiency, and deactivation of catalytic sites** [1]. The rate and quantity of ABS formation, and therefore the ash deposition rate, are directly influenced by the relative amounts of SO₃ and NH₃ available.

Experimental Analysis of ABS

To study ABS and its formation conditions, researchers use specific collection and analytical methods. The table below summarizes the key techniques for detecting the relevant compounds.

Detection Object	Sampling Method	Detection Indicator
SO ₃ (gas)	Controlled condensation, Spiral tube method, Isopropanol absorption	SO ₄ ²⁻ (sulfate ion) [1]

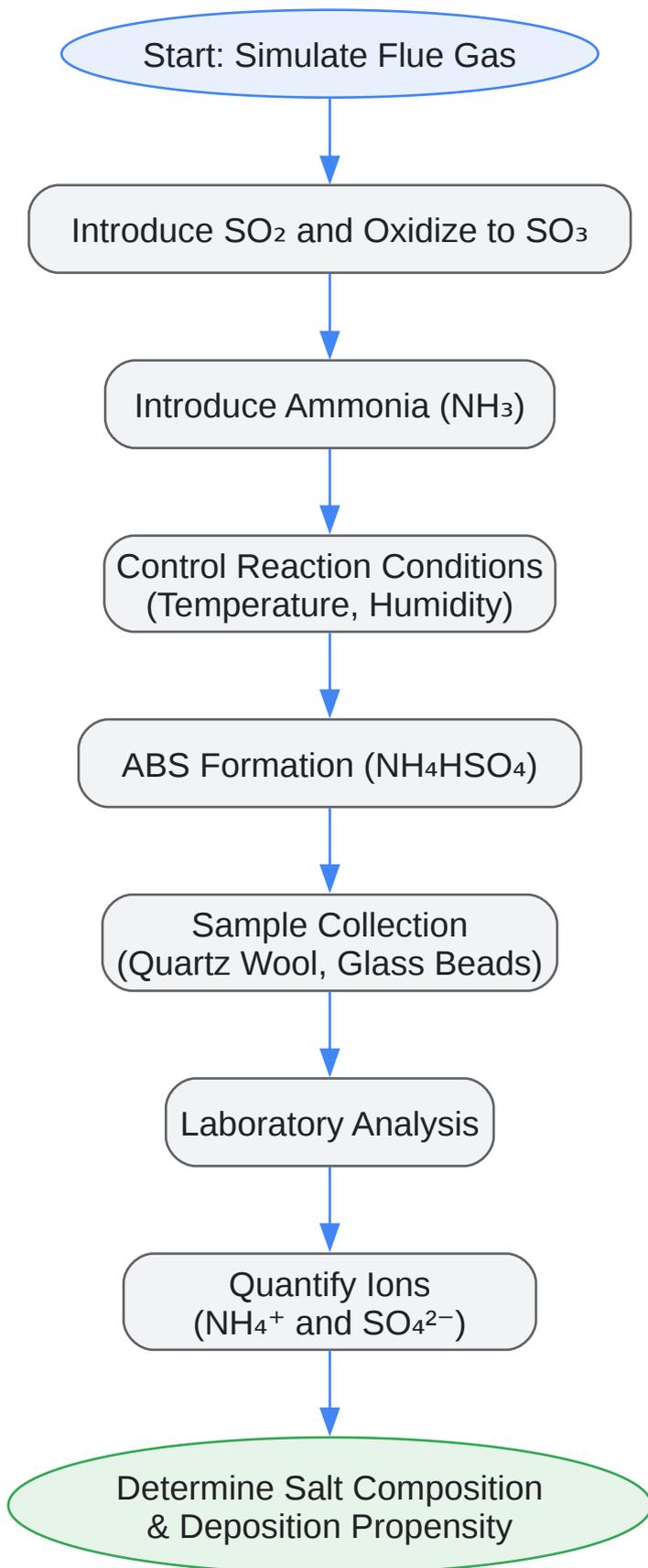
Detection Object	Sampling Method	Detection Indicator
NH ₃ (gas)	Lye absorption, Continuous Emission Monitoring System (CEMS)	NH ₄ ⁺ (ammonium ion) [1]
NH ₄ HSO ₄ (ABS)	Collection on quartz wool or glass beads	Analysis of NH ₄ ⁺ and SO ₄ ²⁻ ions [1]

The relationship between the molar concentrations of sulfate (M) and ammonium (N) in collected samples can be used to determine the composition of the deposited salts [1]:

- If $M \geq N$, the product is primarily **ammonium bisulfate** (NH₄HSO₄).
- If $M \leq 0.5 N$, the product is ammonium sulfate ((NH₄)₂SO₄).
- If $0.5 N < M < N$, the deposit is a mixture of both salts.

Workflow for Studying ABS Formation and Deposition

The following diagram illustrates the general experimental workflow for investigating ABS formation and its impact, based on the methodologies found in the research.



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Suggestions for Finding Specific Data

The search results confirm the importance of the SO_3/NH_3 ratio but lack a direct comparison guide with quantitative deposition rates. To find the specific data you need, I suggest:

- **Using Targeted Search Queries:** Look for scholarly articles using terms like "**ammonium bisulfate** deposition rate," "SO₃ to NH₃ ratio SCR," or "ABS formation kinetics".
- **Consulting Industry Literature:** Technical reports from power industry research bodies (like the mentioned **Xi'an Thermal Power Research Institute** [1]) often contain detailed experimental data on this practical problem.
- **Focusing on Thresholds:** Much research focuses on the **ammonia slip** threshold (the point where excess NH₃ leads to problematic ABS formation), which is a key operational variable [1].

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References

1. Status and development for detection and control of ammonium... [pmc.ncbi.nlm.nih.gov]

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